

Comparison of Preclinical Autophagy Inducers

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Compound of Interest

Compound Name: SJH1-62B

Cat. No.: B12364110

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Compound	Mechanism of Action	Efficacy (in vitro/in vivo)	Maximum Tolerated Dose (MTD)	Therapeutic Index
SJH1-62B	Binds to the ZZ domain of p62/SQSTM1, stimulating autophagy.	Stimulates autophagy in cultured cells (KD of ~1.9 μ M). Increases LC3-II levels in mice in a dose-dependent manner.	No adverse effects observed at up to 100 mg/kg (i.p.) in mice.	Not explicitly defined.
Alternative 1	To be determined.	To be determined.	To be determined.	To be determined.
Alternative 2	To be determined.	To be determined.	To be determined.	To be determined.

Experimental Protocols

Maximum Tolerated Dose (MTD) Study

Objective: To determine the highest dose of a drug that can be administered to a research animal without causing unacceptable toxicity.

Methodology:

- **Animal Model:** Select a relevant animal model (e.g., C57BL/6 mice).
- **Dose Escalation:** Administer the compound (e.g., **SJH1-62B**) via a clinically relevant route (e.g., intraperitoneal injection) at escalating doses to different cohorts of animals. For **SJH1-62B**, doses of 10, 30, and 100 mg/kg were used.
- **Monitoring:** Observe the animals for a defined period for signs of toxicity, including weight loss, changes in behavior, and other adverse effects.
- **Endpoint:** The MTD is defined as the highest dose at which no significant adverse effects are observed.

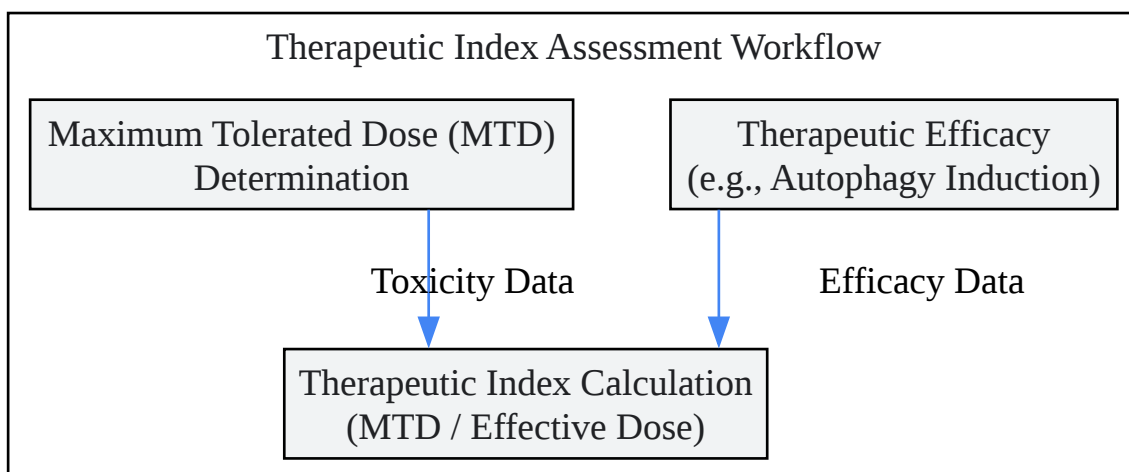
In Vivo Efficacy Study (Autophagy Induction)

Objective: To evaluate the ability of a compound to induce autophagy in a living organism.

Methodology:

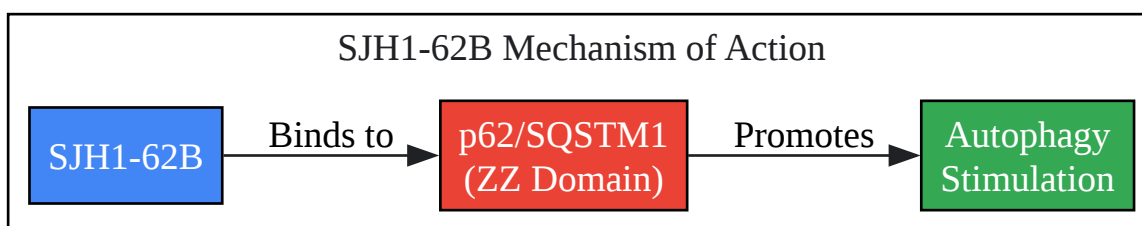
- **Animal Model and Dosing:** Administer the compound at various doses (below the MTD) to the selected animal model.
- **Tissue/Cell Collection:** After a specified treatment period, collect relevant tissues or cells (e.g., mouse embryonic fibroblasts).
- **Biomarker Analysis:** Measure the levels of autophagy markers, such as the conversion of LC3-I to LC3-II, using techniques like Western blotting. An increase in the LC3-II/LC3-I ratio is indicative of autophagy induction. For **SJH1-62B**, a dose-dependent increase in LC3-II was observed.

Visualizations



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Caption: Workflow for Therapeutic Index Assessment.



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Caption: **SJH1-62B** binds to p62 to stimulate autophagy.

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